

trigonelline natural sources fenugreek coffee

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Compound Focus: Trigonelline

CAS No.: 535-83-1

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Natural Sources & Quantitative Data

Trigonelline is found in a variety of plants, with the highest concentrations typically reported in **coffee beans** and **fenugreek seeds** (*Trigonella foenum-graecum*) [1] [2] [3]. The concentration varies by plant species, tissue, and for coffee, the roasting process.

The table below summarizes the **trigonelline** content in various natural sources:

Source	Trigonelline Content	Notes & Variability
Green Coffee Beans (<i>C. arabica</i>)	10-30 g/kg (1-3% dry weight) [1] [2]	Arabica generally higher than Robusta; content decreases with roasting [1] [2].
Coffee By-Products (e.g., husks, leaves)	Up to 62.6 g/kg [1]	Promising, sustainable source for extraction due to high yield [1].
Fenugreek Seeds (<i>Trigonella foenum-graecum</i>)	High concentrations [2] [3]	The plant from which trigonelline was first isolated [3] [4].
Other Plants (Alfalfa, Clover, Garden Peas)	~1-10 mg/g fresh weight [2]	Legumes (Fabaceae family) often contain significant amounts [2].

Pharmacological Activities & Mechanisms

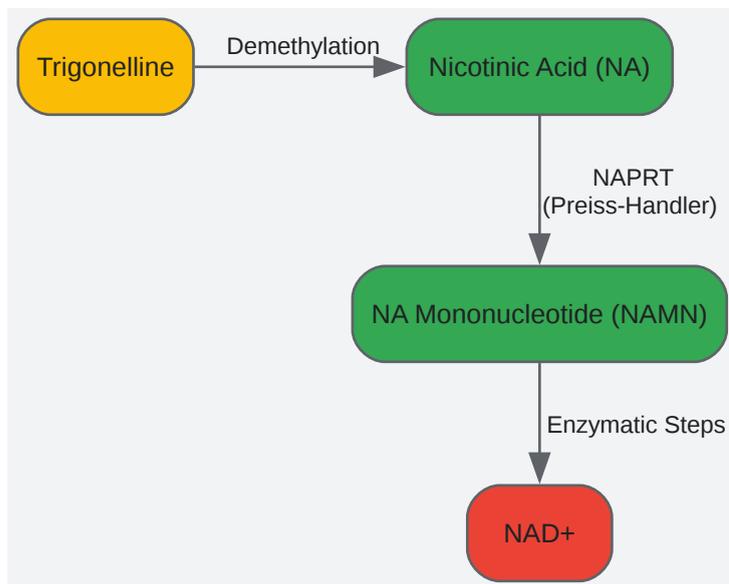
Trigonelline exhibits a diverse range of biological activities through multiple molecular pathways.

NAD+ Boosting and Muscle Function

A significant 2024 study identified **trigonelline** as a novel precursor for nicotinamide adenine dinucleotide (NAD+), a crucial cofactor for cellular energy and mitochondrial health [5] [6].

- **Mechanism:** **Trigonelline** is incorporated into the NAD+ pool through the **Preiss-Handler pathway**, independent of the NAMPT salvage pathway [6]. This is particularly important in aging contexts where the salvage pathway is often impaired.
- **Functional Outcome:** Raising NAD+ levels improves mitochondrial respiration and biogenesis. Preclinical models show this translates to improved muscle function and mobility during aging, and protection against sarcopenia [5] [6]. Serum **trigonelline** levels are positively correlated with muscle strength in humans [6].

The following diagram illustrates the NAD+ biosynthesis pathway involving **trigonelline**:



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***Trigonelline** is demethylated to Nicotinic Acid (NA) and enters the Preiss-Handler pathway for NAD+ synthesis [6].*

Anticancer Adjuvant Potential

Trigonelline can enhance the efficacy of conventional chemotherapeutic drugs, particularly in non-small cell lung cancer (NSCLC) and pancreatic cancer [7].

- **Mechanism:** It acts as an inhibitor of the transcription factor **Nrf2**. While Nrf2 activation protects healthy cells, hyperactivation in cancer cells leads to chemoresistance by upregulating drug efflux pumps and detoxifying enzymes [7].
- **Functional Outcome:** By inhibiting Nrf2, **trigonelline** sensitizes cancer cells to apoptosis induced by drugs like Cisplatin and Etoposide, potentially overcoming multidrug resistance [7].

Additional Key Activities

- **Anti-inflammatory & Antiallergic:** Inhibits mast cell degranulation and reduces the production of cytokines (e.g., IL-6, TNF- α) and lipid mediators (PGD₂, LTC₄) by suppressing the **NF- κ B and MAPK signaling pathways** [8].
- **Neuroprotective:** Promotes neurite outgrowth in human neuroblastoma cells, suggesting potential in neurodegenerative diseases [2].
- **Antioxidant:** Reduces reactive oxygen species (ROS) generation and enhances antioxidant capacity in models of oxidative stress [4].
- **Hypoglycemic & Hypolipidemic:** Shows beneficial effects on glucose metabolism, cholesterol, and triglycerides in preclinical studies [1] [2].

Key Experimental Protocols

Here are detailed methodologies for common assays used in **trigonelline** research, as cited in the literature.

Analysis of Trigonelline by HPLC

A standard method for quantifying **trigonelline** from plant extracts or biological samples [9] [4].

- **Standard Preparation:** Prepare a stock solution of high-purity **trigonelline** standard in distilled water. Create a calibration curve using serial dilutions (e.g., 5, 10, 20, 40, 80 μ g/mL). The maximum absorbance (λ_{max}) for **trigonelline** is typically around **265.5 nm** [4].
- **Sample Preparation:** Grind plant material (e.g., fenugreek seeds) into a fine powder. Extract **trigonelline** using a suitable solvent (e.g., water, methanol) with shaking or sonication. Centrifuge and filter the supernatant before injection.
- **HPLC Conditions:**

- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- **Mobile Phase:** Often a mixture of water and a mild organic acid (e.g., 0.1% formic acid) and acetonitrile or methanol, in an isocratic or gradient elution mode.
- **Detection:** Ultraviolet (UV) detection at ~265 nm.
- **Quantification:** Compare the peak area of the sample to the calibration curve for quantification.

In Vitro Mast Cell Degranulation Assay

Used to study **trigonelline**'s anti-allergic properties [8].

- **Cell Culture:** Generate and culture Bone Marrow-Derived Mast Cells (BMMCs) from mouse hind legs. Mature cells are typically used after 5-6 weeks in culture and are identified via flow cytometry for Fc ϵ RI and c-Kit receptors.
- **Sensitization and Treatment:** Pre-sensitize BMMCs with anti-DNP IgE (e.g., 500 ng/mL) for at least 2 hours. Pre-treat cells with varying concentrations of **trigonelline** (e.g., 0.1 mM, 0.2 mM) for 1 hour.
- **Activation and Measurement:** Activate cells by adding the antigen DNP-HSA (e.g., 100 ng/mL) for 15 minutes. Collect the supernatant and measure the release of **β -hexosaminidase**, a marker of mast cell degranulation.
 - **β -hexosaminidase Assay:** Incubate the supernatant with a substrate solution (e.g., p-nitrophenyl-N-acetyl- β -D-glucosamide) in citrate buffer (pH 4.5) for 1 hour at 37°C. Stop the reaction with a basic glycine solution (pH 10.7) and measure the absorbance at 405 nm. Calculate the percentage of β -hexosaminidase released relative to the total cellular content.

Research Implications & Future Directions

The discovery of **trigonelline** as a stable NAD⁺ precursor opens a direct therapeutic avenue for **age-related sarcopenia and mitochondrial disorders** [5] [6]. Its ability to target the Nrf2 pathway also makes it a compelling candidate for an **adjuvant in cancer therapy** to combat drug resistance [7]. Future research should focus on:

- **Human Clinical Trials:** Establishing efficacy, optimal dosage, and long-term safety in humans.
- **Metabolic Fate:** Identifying the specific enzyme(s) responsible for its demethylation to nicotinic acid in mammals.
- **Formulation Development:** Enhancing bioavailability for therapeutic applications.

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References

1. Risk Assessment of Trigonelline in Coffee and Coffee By ... [pmc.ncbi.nlm.nih.gov]
2. Trigonelline - an overview [sciencedirect.com]
3. Trigonelline [en.wikipedia.org]
4. Trigonelline – Knowledge and References [taylorandfrancis.com]
5. Natural molecule found in coffee and human body ... [sciencedaily.com]
6. Trigonelline is an NAD+ precursor that improves muscle ... [nature.com]
7. Trigonelline inhibits Nrf2 via EGFR signalling pathway and ... [sciencedirect.com]
8. Trigonelline, An Alkaloid From Leonurus japonicus Houtt ... [pmc.ncbi.nlm.nih.gov]
9. Development and validation of an HPLC method for ... [sciencedirect.com]

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